"Methyl 2-[(6-Chloro-3-pyridyl)oxy]acetate chemical properties"

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Compound of Interest

Compound Name:	*Methyl 2-[(6-Chloro-3-pyridyl)oxy]acetate*
CAS No.:	*928118-49-4*
Cat. No.:	*B2811699*

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Technical Monograph: **Methyl 2-[(6-Chloro-3-pyridyl)oxy]acetate**

Abstract

Methyl 2-[(6-Chloro-3-pyridyl)oxy]acetate (CAS 928118-49-4) is a specialized heterocyclic building block widely utilized in the synthesis of agrochemicals and pharmaceutical intermediates.[1] Structurally characterized by a 3,6-disubstituted pyridine ring featuring a reactive chloromethyl moiety and an esterified oxyacetic acid tail, this compound serves as a critical scaffold for auxin-mimic herbicides (pyridyloxyacetates) and medicinal agents targeting metabolic pathways (e.g., PPAR agonists). This technical guide provides a comprehensive analysis of its physicochemical properties, synthetic pathways, reactivity profiles, and handling protocols for research and development applications.

Chemical Identity & Physicochemical Profile

The molecule features a pyridine core substituted at the 3-position with a methyl glycolate ether and at the 6-position with a chlorine atom. The chlorine at position 6 is activated by the adjacent ring nitrogen, rendering it susceptible to nucleophilic aromatic substitution (

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), a key feature for divergent synthesis.

Table 1: Physicochemical Specifications

Property	Specification
IUPAC Name	Methyl 2-[(6-chloropyridin-3-yl)oxy]acetate
Common Name	(6-Chloro-pyridin-3-yloxy)-acetic acid methyl ester
CAS Number	928118-49-4
Molecular Formula	
Molecular Weight	201.61 g/mol
Physical State	Off-white solid or viscous yellow oil (grade dependent)
Solubility	Soluble in DCM, Ethyl Acetate, DMSO, Methanol; Insoluble in Water
Melting Point	45–50 °C (Typical for pure solid form)
Purity Standard	(HPLC)
Key Functional Groups	Pyridyl chloride ( ), Ether ( ), Methyl Ester ( )

Synthetic Methodology

The industrial and laboratory-scale synthesis of **Methyl 2-[(6-Chloro-3-pyridyl)oxy]acetate** typically follows a Williamson ether synthesis protocol. This involves the

-alkylation of 6-chloropyridin-3-ol with methyl bromoacetate (or chloroacetate) in the presence of a mild base.

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Protocol: O-Alkylation of 6-Chloropyridin-3-ol

Reagents:

- Substrate: 6-Chloropyridin-3-ol (1.0 equiv)
- Alkylating Agent: Methyl bromoacetate (1.1 equiv)
- Base: Potassium Carbonate (

  , 2.0 equiv) or Sodium Hydride (NaH, 1.1 equiv)
- Solvent: DMF (Anhydrous) or Acetonitrile (

)

Step-by-Step Workflow:

- Deprotonation: Charge a reaction vessel with 6-chloropyridin-3-ol and anhydrous DMF under an inert atmosphere (

). Add

  and stir at ambient temperature for 30 minutes to generate the pyridinyl anion. Note: The phenol-like proton at C3 is acidic (

).
- Addition: Dropwise add Methyl bromoacetate to the suspension. The reaction is exothermic; maintain temperature

  .
- Reaction: Heat the mixture to 50–60 °C for 4–6 hours. Monitor via TLC (Hexane:EtOAc 1:1) or LC-MS.[2]
- Work-up: Quench with water and extract into Ethyl Acetate. Wash the organic layer with brine to remove DMF.

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- Purification: Concentrate in vacuo. Recrystallize from Hexane/Ether or purify via silica gel chromatography if necessary.

Mechanistic Insight: The reaction proceeds via an

mechanism where the phenoxide oxygen attacks the alpha-carbon of the acetate. The use of a polar aprotic solvent (DMF) enhances the nucleophilicity of the oxygen anion.

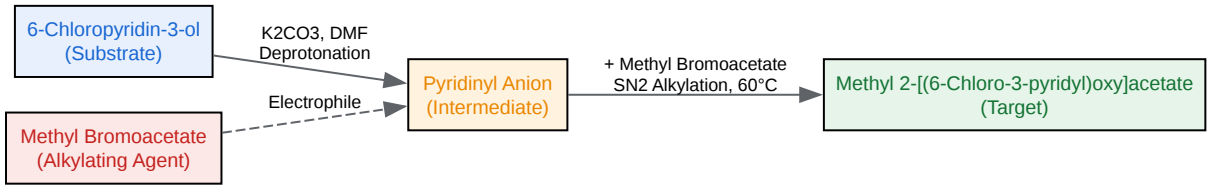

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Figure 1: Synthetic pathway via Williamson Ether Synthesis.

Reactivity & Transformations

The chemical utility of **Methyl 2-[(6-Chloro-3-pyridyl)oxy]acetate** stems from its orthogonal reactivity: the ester group allows for side-chain modification, while the chloropyridine core allows for ring functionalization.

A. Ester Hydrolysis (Activation)

Conversion to the free acid is often required to activate the biological "auxin" properties or for coupling reactions.

- Conditions: LiOH (THF/Water) or NaOH (MeOH/Water), 1h, RT.
- Product: 2-[(6-Chloro-3-pyridyl)oxy]acetic acid.

B. Nucleophilic Aromatic Substitution ( )

The chlorine atom at position 6 is activated by the ring nitrogen (alpha-position). This allows for displacement by strong nucleophiles (amines, thiols, alkoxides), enabling library generation for SAR (Structure-Activity Relationship) studies.

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- Conditions: Primary amine (

  ), DMSO,

  or Pd-catalyzed Buchwald-Hartwig coupling.

- Significance: This transformation is crucial for synthesizing "Fluroxypyr" analogs where the pyridine ring requires specific substitution patterns.

C. Reduction

The ester can be reduced to an alcohol or aldehyde.

- Alcohol:

  or

  in EtOH.

- Aldehyde: DIBAL-H at

  .

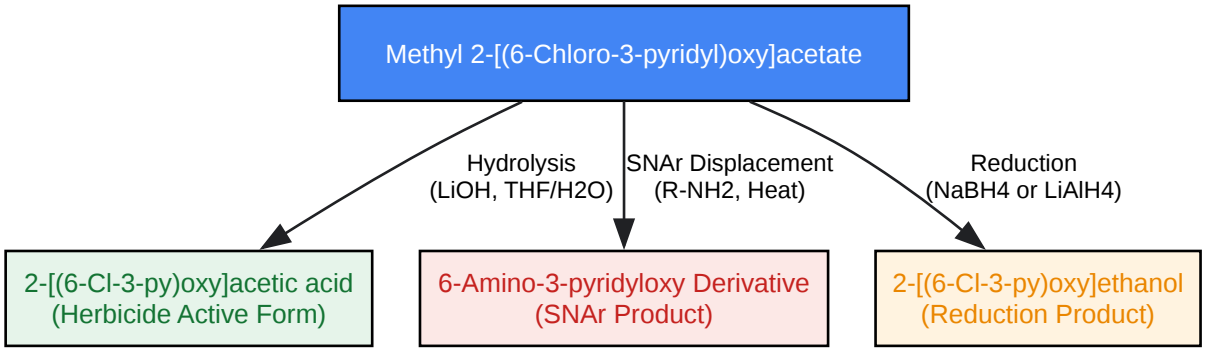

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Figure 2: Divergent reactivity profile of the scaffold.

Applications in Drug & Agrochemical Development

Agrochemicals: Auxin Mimicry

This molecule is a direct structural analog of Triclopyr and Fluroxypyr. The pyridyloxyacetic acid motif mimics the plant hormone indole-3-acetic acid (auxin).

- Mechanism: Upon hydrolysis to the acid, the molecule binds to the TIR1 ubiquitin ligase complex in plants, leading to unregulated growth and plant death.
- Target: Broadleaf weeds in cereal crops.

Pharmaceuticals: PPAR Agonists

The oxyacetic acid headgroup is a classic pharmacophore for Peroxisome Proliferator-Activated Receptor (PPAR) agonists (e.g., fibrate analogs). The 6-chloropyridine ring serves as a lipophilic bioisostere for phenyl rings, improving metabolic stability against CYP450 oxidation.

Safety & Handling (GHS)

Hazard Classification:

- H302: Harmful if swallowed.[3][4]
- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3]
- H335: May cause respiratory irritation.[3]

Handling Protocol:

- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory.
- Ventilation: Handle within a certified chemical fume hood to avoid inhalation of dust or vapors.
- Storage: Store in a cool, dry place (

) under inert gas (

) to prevent hydrolysis of the ester over long periods.

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